

A Technical Guide to the Solubility of 4-Benzoylbutyric Acid in Organic Solvents

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Compound of Interest

Compound Name: 4-Benzoylbutyric acid

Cat. No.: B072466

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the solubility of **4-Benzoylbutyric acid** (also known as 5-Oxo-5-phenylpentanoic acid), a key intermediate in organic and pharmaceutical synthesis. Understanding its solubility is critical for reaction setup, purification, formulation, and drug development activities.

Introduction to 4-Benzoylbutyric Acid

4-Benzoylbutyric acid (CAS No: 1501-05-9) is a carboxylic acid derivative with the molecular formula $C_{11}H_{12}O_3$.^{[1][2]} Structurally, it comprises a benzoyl group linked to a butyric acid chain.^[1] This structure, featuring both a hydrophobic aromatic ring and a polar carboxylic acid group, dictates its solubility profile. It typically appears as a white to off-white crystalline solid with a melting point in the range of 124–129 °C.^{[1][3][4]} This compound serves as an important raw material and intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyes.^{[3][5]}

Solubility Profile

Quantitative solubility data for **4-Benzoylbutyric acid** is not widely available in published literature. However, multiple chemical suppliers and databases provide consistent qualitative assessments. The compound is generally characterized by its poor solubility in water and good solubility in several common organic solvents.^{[1][3]}

Quantitative Solubility Data

The following table summarizes the available solubility information for **4-Benzoylbutyric acid**.

Solvent	Formula	Molar Mass (g/mol)	Qualitative Solubility	Quantitative Data (mg/mL)
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	78.13	Soluble[1]	~1 mg/mL*
Methanol	CH ₃ OH	32.04	Soluble[6][7]	Not Available
Ethanol	C ₂ H ₅ OH	46.07	Soluble[1]	Not Available
Chloroform	CHCl ₃	119.38	Soluble	Not Available
Water	H ₂ O	18.02	Insoluble[3][8]	Not Available

Note on Quantitative Data: The value provided for DMSO is based on data for 4-Oxo-5-phenylpentanoic acid (CAS 3183-15-1), a structurally related compound, and should be used as an estimation only[9]. For context, another related aromatic carboxylic acid, 4-Benzoylbenzoic acid, shows a solubility of approximately 10 mg/mL in DMSO and 30 mg/mL in Dimethylformamide (DMF)[10][11]. Researchers should experimentally determine precise solubility for their specific application and conditions.

Experimental Protocols for Solubility Determination

A standardized method for determining solubility is crucial for reproducible research. The following protocols outline both a qualitative and a quantitative approach.

Qualitative Solubility Assessment

This rapid method is used to classify a compound's solubility in various solvents.

Materials:

- **4-Benzoylbutyric acid**
- Selected solvents (e.g., DMSO, Ethanol, Water)

- Small test tubes or vials (1-2 mL)
- Spatula
- Vortex mixer

Procedure:

- Add approximately 2-5 mg of **4-Benzoylbutyric acid** to a clean, dry test tube.
- Add 1 mL of the chosen solvent to the test tube.
- Vortex the mixture vigorously for 30-60 seconds at a consistent, controlled temperature (e.g., 25 °C).
- Visually inspect the solution against a clear background.
- Classify the result:
 - Soluble: The solid completely dissolves, leaving a clear solution.
 - Partially Soluble: A portion of the solid dissolves, but undissolved particles remain.
 - Insoluble: The solid does not noticeably dissolve.
- Record the observations for each solvent tested.

Quantitative Solubility Determination (Shake-Flask Method)

The shake-flask method is the gold standard for determining the thermodynamic equilibrium solubility of a compound.

Materials:

- **4-Benzoylbutyric acid**
- High-purity solvent of interest

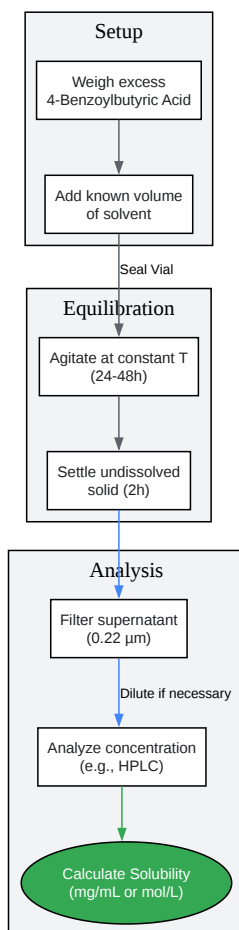
- Glass vials with screw caps
- Analytical balance
- Orbital shaker with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer for analysis

Procedure:

- Preparation: Add an excess amount of **4-Benzoylbutyric acid** to a vial, ensuring enough solid will remain undissolved to achieve saturation.
- Solvent Addition: Add a precise, known volume of the solvent to the vial.
- Equilibration: Seal the vial tightly and place it in an orbital shaker set to a constant temperature (e.g., 25 °C). Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: After equilibration, allow the vial to stand undisturbed at the set temperature for at least 2 hours to let the excess solid settle.
- Sampling & Filtration: Carefully withdraw a sample from the supernatant using a syringe. Immediately filter the sample through a syringe filter into a clean vial to remove all undissolved solids.
- Dilution & Analysis: Dilute the filtered, saturated solution with a known volume of an appropriate solvent. Analyze the concentration of **4-Benzoylbutyric acid** in the diluted sample using a validated analytical method like HPLC or UV-Vis spectroscopy.
- Calculation: Calculate the original concentration in the saturated solution (the solubility) based on the dilution factor and the measured concentration.

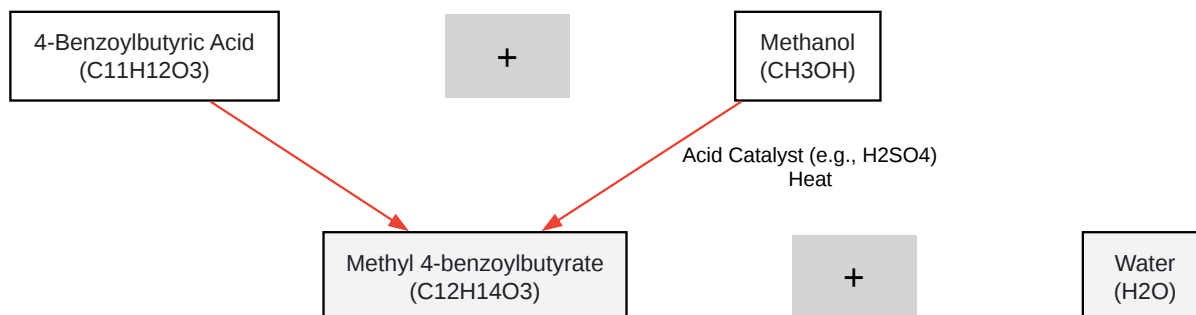
Visualized Workflows and Logical Relationships

Diagrams created using Graphviz provide clear visual representations of experimental and logical processes involving **4-Benzoylbutyric acid**.



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Caption: Workflow for Quantitative Solubility Determination.



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Caption: Esterification of **4-Benzoylbutyric Acid**.

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